

Megastigmatrienone: Application Notes and Protocols for Fragrance Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Megastigmatrienone	
Cat. No.:	B1235071	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Megastigmatrienone, also known by its trade name Tabanone, is a potent aroma chemical prized for its complex and diffusive odor profile. As a C13-norisoprenoid derived from the degradation of carotenoids, it possesses a multifaceted scent with woody, amber, tobacco, and fruity-floral undertones. Its exceptional potency and fixative properties make it a valuable ingredient in fine fragrance, personal care, and home care applications.[1] This document provides detailed application notes and experimental protocols for researchers and developers working with **Megastigmatrienone**.

Chemical and Physical Properties

A comprehensive understanding of **Megastigmatrienone**'s chemical and physical properties is fundamental for its effective application and analysis.



Property	Value	Reference
Chemical Name	4-(2-Butenylidene)-3,5,5- trimethylcyclohex-2-en-1-one	[2][3][4][5]
Synonyms	Tabanone, (E,E)- Megastigmatrienone	[2][3][4][5][6]
CAS Number	13215-88-8 (for mixed isomers)	[1][3][4][6]
Molecular Formula	C13H18O	[2][3][6][7]
Molecular Weight	190.28 g/mol	[2][3][7]
Appearance	Clear to pale yellowish liquid	[2][3]
Odor Profile	Woody-amber, tobacco, honey-like, leathery, fruity, floral	[1][2][6][8]
Boiling Point	289 °C (estimated)	[9]
Flash Point	124.8 °C (estimated)	[9]
Vapor Pressure	11 Pa at 25°C	[9]
Solubility	Practically insoluble in water; soluble in ethanol	[2][9]
LogP (XLogP3-AA)	2.6	[2][3]

Fragrance Profile and Application

Megastigmatrienone is a highly versatile fragrance ingredient that can be incorporated into a wide array of fragrance compositions to provide warmth, complexity, and longevity.



Parameter	Description	Reference
Odor Type	Woody, Amber, Tobacco	[1]
Odor Description	A powerful and complex aroma with distinctive woody-amber character, featuring nuances of sweet tobacco, honey, and leather. It can also possess fruity and floral undertones.	[1][6][8]
Odor Threshold	Extremely low, in the parts per billion (ppb) range, indicating high potency.	[1]
Applications	Fine fragrances (especially men's colognes and oriental types), tobacco flavorings, luxury candles, home fragrances, and personal care products.	[1][10]
Function in Formulation	Provides depth, character, and warmth. Acts as an excellent fixative, extending the longevity of the fragrance.	[1]
Recommended Use Level	Due to its high potency, it is typically used in trace amounts to achieve the desired effect.	[1]

Experimental Protocols

The following protocols provide detailed methodologies for the evaluation, formulation, and stability testing of **Megastigmatrienone**.

Protocol 1: Olfactory Evaluation of Megastigmatrienone

Objective: To characterize the odor profile and determine the odor detection threshold of **Megastigmatrienone** using Gas Chromatography-Olfactometry (GC-O) and a sensory panel.



3.1.1. Gas Chromatography-Olfactometry (GC-O) Analysis

Materials and Equipment:

- Gas chromatograph coupled with a mass spectrometer (GC-MS) and an olfactory detection port (ODP)
- Capillary column suitable for fragrance analysis (e.g., DB-5MS)
- Helium carrier gas
- Megastigmatrienone standard
- Solvent for dilution (e.g., ethanol)
- Trained sensory panelists (assessors)

- Sample Preparation: Prepare a dilution series of the Megastigmatrienone standard in ethanol.
- GC-MS/O System Setup:
 - Install the capillary column in the GC.
 - Set the GC oven temperature program to effectively separate the isomers of Megastigmatrienone and other volatile compounds.
 - Split the column effluent between the MS detector and the ODP.
- Analysis:
 - Inject a known volume of the prepared sample into the GC.
 - As the compounds elute from the GC column, they are simultaneously detected by the MS and sniffed by a panelist at the ODP.



- The panelist records the retention time, odor descriptor, and intensity of each perceived odor.
- Data Analysis:
 - Identify the Megastigmatrienone isomers based on their mass spectra and retention times.
 - Correlate the odor descriptors and intensities with the corresponding chromatographic peaks.
 - Determine the Flavor Dilution (FD) factor by analyzing the dilution series to identify the highest dilution at which the odor is still detectable. This provides a semi-quantitative measure of the odor potency.

3.1.2. Sensory Panel Evaluation

Objective: To obtain a detailed descriptive analysis of the odor of **Megastigmatrienone**.

Materials:

- Megastigmatrienone diluted in a suitable solvent (e.g., ethanol or dipropylene glycol) at various concentrations.
- Odor-free smelling strips.
- A panel of trained sensory assessors.
- A controlled, odor-free environment for evaluation.

- Panelist Training: Train panelists to identify and scale the intensity of various odor attributes relevant to **Megastigmatrienone** (e.g., woody, amber, tobacco, sweet, fruity).
- Sample Presentation: Dip smelling strips into the prepared solutions of
 Megastigmatrienone. Present the strips to the panelists in a randomized and blind manner.



- Evaluation: Each panelist evaluates the odor of the sample at different time intervals (top, middle, and base notes) and rates the intensity of the predefined odor attributes on a structured scale.
- Data Analysis: Analyze the data statistically to generate a sensory profile of
 Megastigmatrienone, highlighting its dominant and minor odor characteristics.

Protocol 2: Formulation of a Woody-Amber Fragrance Accord

Objective: To create a simple woody-amber fragrance accord incorporating **Megastigmatrienone**.

Materials:

- Megastigmatrienone (Tabanone)
- Other fragrance ingredients (e.g., Iso E Super, Ambroxan, Cedarwood oil, Vanillin, Labdanum)
- Perfumer's alcohol (ethanol)
- Glass beakers and stirring rods
- · Digital scale
- Smelling strips

- Define the Accord Concept: Aim for a warm, diffusive, and long-lasting woody-amber character where Megastigmatrienone provides a signature tobacco and leathery nuance.
- Ingredient Selection and Ratio Exploration: Start with a simple base and build upon it. The following is a suggested starting point:
 - Iso E Super: 40% (for a smooth, woody-amber base)



- Ambroxan: 10% (for a diffusive, ambery character)
- Cedarwood Atlas: 15% (for a classic dry woodiness)
- Vanillin (10% solution): 5% (for a touch of sweetness and warmth)
- Labdanum Absolute (10% solution): 5% (for a rich, resinous amber note)
- Megastigmatrienone (1% solution): 5% (for the characteristic tobacco, woody complexity)
- Hedione: 20% (for diffusion and a floral-jasmine touch)
- Blending:
 - Accurately weigh each ingredient into a glass beaker.
 - Mix the ingredients thoroughly.
 - Dilute the final accord in perfumer's alcohol to the desired concentration (e.g., 20%).
- Maturation and Evaluation:
 - Allow the accord to mature for at least 48 hours.
 - Evaluate the accord on a smelling strip at different stages of evaporation to assess the interplay of the notes.
 - Adjust the ratios of the ingredients as needed to achieve the desired olfactory profile.

Protocol 3: Accelerated Stability Testing of Megastigmatrienone in a Consumer Product Base

Objective: To evaluate the stability of a fragrance containing **Megastigmatrienone** in a cosmetic lotion base under accelerated conditions.

Materials and Equipment:

Cosmetic lotion base (unfragranced)



- Fragrance oil containing Megastigmatrienone
- Glass jars with airtight lids
- Stability ovens set at different temperatures (e.g., 40°C, 50°C)
- Refrigerator (4°C)
- pH meter
- Viscometer
- Light exposure cabinet (optional)

- Sample Preparation:
 - Prepare a batch of the lotion base fragranced with a known concentration of the Megastigmatrienone-containing fragrance oil.
 - Prepare a control batch of the unfragranced lotion base.
 - Fill the samples into glass jars, leaving some headspace.
- Storage Conditions:
 - Place samples under the following conditions:
 - Elevated temperature: 40°C and 50°C
 - Room temperature: ~25°C (as a control)
 - Refrigerated: 4°C (as a control)
 - Freeze-thaw cycles: Alternate between -10°C and 25°C for several cycles.
 - Light exposure: Place samples in a light cabinet or near a window.



- Evaluation Schedule: Evaluate the samples at regular intervals (e.g., 1, 2, 4, 8, and 12 weeks).
- Parameters to Evaluate:
 - Odor: Assess any changes in the fragrance profile, intensity, or the development of any off-odors.
 - Color: Observe any changes in the color of the lotion.
 - pH: Measure the pH of the lotion.
 - Viscosity: Measure the viscosity of the lotion.
 - Phase Separation: Visually inspect for any signs of emulsion instability.
- Data Analysis and Interpretation: Compare the results of the aged samples to the room temperature and refrigerated controls. Any significant changes in the evaluated parameters may indicate an instability of the fragrance in the product base.

Signaling Pathways and Logical Relationships

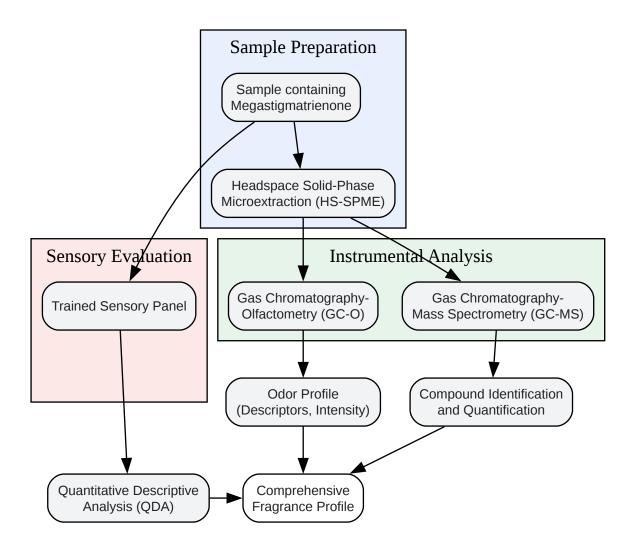
The following diagrams illustrate the olfactory signaling pathway, a typical experimental workflow for **Megastigmatrienone** analysis, and its formation from carotenoid degradation.



Click to download full resolution via product page

Caption: General olfactory signaling cascade initiated by an odorant like **Megastigmatrienone**.





Click to download full resolution via product page

Caption: Experimental workflow for the comprehensive analysis of **Megastigmatrienone**'s fragrance profile.



Click to download full resolution via product page

Caption: Simplified pathway of **Megastigmatrienone** formation from carotenoid degradation.



Safety and Handling

Megastigmatrienone is classified as harmful if swallowed and may cause skin irritation or an allergic skin reaction.[11] It is also considered harmful to aquatic life with long-lasting effects. [11]

- Handling: Wear protective gloves, clothing, and eye protection.[11] Avoid breathing dust, fume, gas, mist, vapors, or spray.[11] Do not eat, drink, or smoke when using this product.
 [11]
- Storage: Store in a well-ventilated place. Keep the container tightly closed.
- Disposal: Dispose of contents and container in accordance with local, regional, national, and international regulations.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Gas chromatography-olfactometry Wikipedia [en.wikipedia.org]
- 2. umbrex.com [umbrex.com]
- 3. How to validate flavorings: aroma testing and sensory evaluation [mbrfingredients.com.br]
- 4. caymanchem.com [caymanchem.com]
- 5. Megastigmatrienone D | C13H18O | CID 18645216 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. aidic.it [aidic.it]
- 7. sitaramdixit.synthasite.com [sitaramdixit.synthasite.com]
- 8. makingcosmetics.com [makingcosmetics.com]
- 9. google.com [google.com]



- 10. Novel synthesis of degradation products of carotenoids, megastigmatrienone analogues and blumenol-A Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 11. 4-Week Stability Test for Cosmetics | Annel [annelltd.com]
- To cite this document: BenchChem. [Megastigmatrienone: Application Notes and Protocols for Fragrance Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1235071#use-of-megastigmatrienone-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com